

5-Bromo-2-(2-fluorophenyl)pyridine: Technical Guide & Safety Protocol

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Compound of Interest

Compound Name: 5-Bromo-2-(2-fluorophenyl)pyridine

CAS No.: 918305-20-1

Cat. No.: B1391854

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Executive Summary

This guide serves as a comprehensive technical resource for **5-Bromo-2-(2-fluorophenyl)pyridine** (CAS: 814779-51-2). Unlike standard Safety Data Sheets (SDS) that provide generic hazard codes, this whitepaper integrates chemical safety with application-specific methodologies. This compound is a critical "privileged scaffold" in medicinal chemistry, particularly for the synthesis of kinase inhibitors and CNS-active agents where the ortho-fluorine substituent modulates metabolic stability and conformational selectivity (atropisomerism).

Part 1: Chemical Identity & Structural Significance

1.1 Molecular Specification

Property	Specification
Chemical Name	5-Bromo-2-(2-fluorophenyl)pyridine
CAS Number	814779-51-2
Molecular Formula	C ₁₁ H ₇ BrFN
Molecular Weight	252.08 g/mol
Physical State	Solid (Off-white to pale yellow crystalline powder)
Solubility	Soluble in DCM, EtOAc, DMSO; Insoluble in water
Structural Alert	Halogenated Biaryl; Pyridine Nitrogen

1.2 Structural Insight (The "Why" Behind the Molecule)

- **The 2-Fluorophenyl Effect:** The fluorine atom at the ortho position of the phenyl ring is not merely a decoration. It exerts a steric and electronic influence that twists the biaryl bond, potentially creating atropisomers. This conformation often improves binding selectivity in protein pockets compared to the non-fluorinated analog.
- **The 5-Bromo Handle:** The bromine atom at position 5 is the primary reactive site. It is electronically activated for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) due to the electron-deficient nature of the pyridine ring, making it a superior electrophile compared to phenyl bromides.

Part 2: Comprehensive Hazard Assessment

2.1 GHS Classification (Synthesized) Based on Structure-Activity Relationships (SAR) of analogous halogenated biaryl pyridines, the following classifications apply:

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume.
 - P280: Wear protective gloves/eye protection (Nitrile rubber recommended).

2.2 Toxicological Logic Flow The following diagram illustrates the biological interaction pathway upon exposure, emphasizing the sensitizing potential of halogenated heterocycles.



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Figure 1: Toxicological mechanism flow. The lipophilicity introduced by the fluorine atom can enhance dermal absorption compared to non-fluorinated analogs.

Part 3: Handling, Storage, & Stability

3.1 The "Inert" Imperative While the molecule is chemically stable, the application (usually involving transition metal catalysis) demands high purity.

- Oxidation: The pyridine nitrogen is susceptible to N-oxide formation upon prolonged exposure to air/light, which poisons Pd-catalysts.
- Hydrolysis: The C-Br bond is stable, but moisture can facilitate trace hydrolysis or protodebromination under acidic conditions.

3.2 Storage Protocol

- Atmosphere: Store under Argon or Nitrogen.
- Temperature: 2–8°C (Refrigerate).

- Container: Amber glass vial with a Teflon-lined cap to prevent leaching and light degradation.

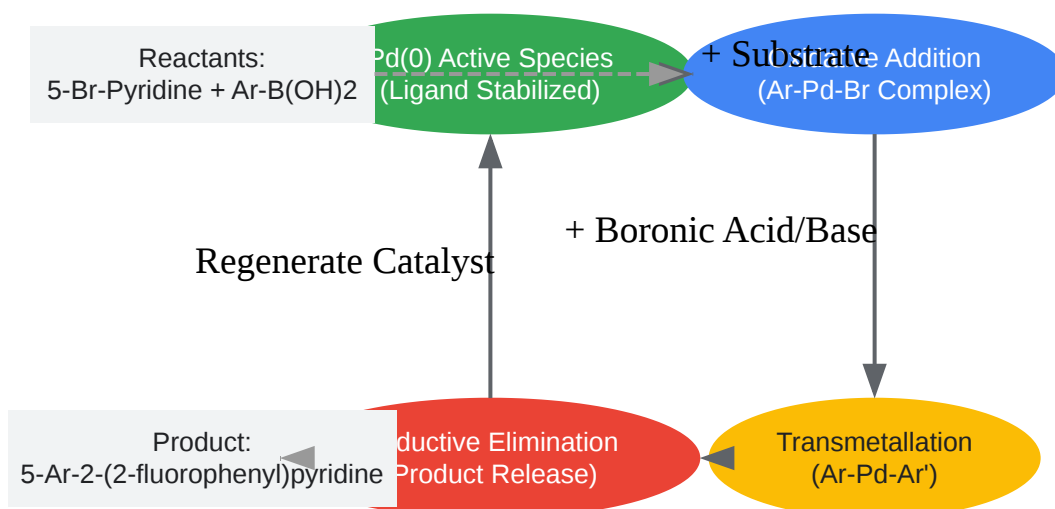
Part 4: Synthetic Utility (Application Guide)

4.1 Core Application: Suzuki-Miyaura Coupling This molecule is most frequently used as the electrophile to attach a third ring system at the C5 position.

4.2 Optimized Protocol (Senior Scientist Recommendation) Standard conditions often fail due to catalyst poisoning by the pyridine nitrogen. The following protocol utilizes a bulky ligand system to prevent this.

- Reagents:
 - Substrate: **5-Bromo-2-(2-fluorophenyl)pyridine** (1.0 equiv)
 - Boronic Acid: Aryl-B(OH)₂ (1.2 equiv)
 - Catalyst: Pd(dppf)Cl₂[1]·DCM (3-5 mol%) — Preferred over Pd(PPh₃)₄ for steric bulk.
 - Base: K₂CO₃ (2.0 equiv) or Cs₂CO₃ (for difficult substrates).
 - Solvent: 1,4-Dioxane/Water (4:1 ratio).[2][3]
- Step-by-Step Workflow:
 - Degassing: Charge reaction vessel with solid reagents. Evacuate and backfill with Argon (3 cycles). Critical: Oxygen inhibits the catalytic cycle.
 - Solvation: Add degassed solvents via syringe.
 - Activation: Heat to 80–90°C. Monitor via TLC/LCMS.
 - Workup: Cool to RT. Filter through Celite (removes Pd black). Dilute with EtOAc, wash with brine.

4.3 Reaction Mechanism Visualization The following diagram details the catalytic cycle, highlighting the oxidative addition step where the C-Br bond is broken.



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Figure 2: Catalytic cycle for the Suzuki-Miyaura coupling of **5-Bromo-2-(2-fluorophenyl)pyridine**. The oxidative addition into the C-Br bond is the initiating step.

Part 5: Emergency Response & Disposal

5.1 Firefighting (Special Hazards)

- Combustion Products: Carbon oxides, Nitrogen oxides (NO_x), Hydrogen Bromide (HBr), and Hydrogen Fluoride (HF).
- Critical Note: HF is extremely corrosive and toxic. Firefighters must wear full SCBA and chemical-resistant gear. Do not inhale smoke.

5.2 Accidental Release

- Evacuate: Isolate the area.
- PPE: Wear a P95/P100 respirator and nitrile gloves.
- Containment: Sweep up solid carefully to avoid dust generation. Do not use a standard vacuum cleaner (risk of dust explosion/aerosolization).
- Neutralization: Wipe surface with a mild alkaline solution (5% sodium bicarbonate) to neutralize potential acidic residues.

5.3 Disposal

- Do not flush down the drain.
- Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (mandatory for halogenated organics to capture HF/HBr).

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